

# Application Notes and Protocols for ContraCon in Routine Cell Culture Maintenance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *contracon*

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These application notes provide a detailed protocol for the effective use of the **ContraCon™** 90°C moist heat decontamination cycle, a feature of Thermo Scientific™ Heracell™ CO2 incubators, for routine cell culture maintenance. Adherence to these guidelines will aid in preventing microbial contamination, ensuring the integrity of cell cultures, and maintaining experimental reproducibility.

## Introduction

Maintaining aseptic conditions is paramount in cell culture to prevent contamination by bacteria, fungi, and mycoplasma. The Thermo Scientific™ **ContraCon™** decontamination cycle is an automated, on-demand solution that eradicates these contaminants from the incubator's interior surfaces. This process utilizes moist heat at 90°C to achieve a high level of sterilization, providing a reliable method for routine incubator cleaning and decontamination, thus safeguarding valuable cell cultures.[1][2]

## Principle of ContraCon Decontamination

The **ContraCon** cycle employs a combination of elevated temperature and high humidity to effectively eliminate microbial contaminants. The 90°C moist heat penetrates and denatures the cellular proteins of bacteria, fungi, and spores, leading to their inactivation.[1][2] This method offers a significant advantage over dry heat, as the moisture facilitates heat transfer and is more effective at lower temperatures. The automated nature of the cycle ensures a

standardized and thorough decontamination of the entire chamber, including hard-to-reach areas.<sup>[1]</sup>

## Quantitative Data Summary

The effectiveness of the **ContraCon** decontamination cycle has been validated against common and resilient microbial contaminants. The following table summarizes the key quantitative parameters and performance data.

Parameter	Value	Source
Decontamination Temperature	90°C	<sup>[1]</sup> <sup>[2]</sup>
Cycle Duration	Approximately 9 to 25 hours (model dependent)	<sup>[3]</sup>
Required Water Volume	300 - 350 mL of distilled or deionized water	<sup>[2]</sup>
Log Reduction of <i>Aspergillus niger</i>	> 5.2	
Log Reduction of <i>Bacillus subtilis</i> spores	> 5.2	

## Experimental Protocols

### Materials

- Thermo Scientific™ Heracell™ CO2 incubator equipped with the **ContraCon**™ decontamination cycle
- Distilled or deionized water
- Appropriate personal protective equipment (PPE)
- 70% ethanol or other suitable laboratory disinfectant
- Lint-free sterile wipes

## Recommended Frequency for Routine Maintenance

The frequency of performing the **ContraCon** decontamination cycle depends on the laboratory's workflow and the sensitivity of the cultured cells. A general recommendation is to run the cycle every 4 to 6 weeks as part of a comprehensive routine maintenance schedule. However, it should be performed more frequently if:

- Contamination is suspected or has been detected in the incubator.
- A new, sensitive, or long-term cell culture project is being initiated.
- The incubator has been serviced or moved.

## Step-by-Step Protocol for ContraCon Decontamination

Preparation:

- **Schedule the Decontamination:** Plan the decontamination for a time that will minimize disruption to laboratory work, such as overnight or over a weekend, as the cycle can take several hours to complete.
- **Remove all Cultures and Materials:** Carefully transfer all cell cultures, media, and other materials to a separate, clean, and validated incubator.
- **Remove Interior Components:** Take out all removable interior components, including shelves, shelf supports, and the water pan (if applicable).
- **Manual Cleaning of Components:** Thoroughly clean the removed components with a laboratory-grade disinfectant followed by rinsing with sterile distilled or deionized water. Alternatively, these components can be autoclaved if they are autoclavable.
- **Manual Cleaning of the Incubator Interior:** Wipe down the interior surfaces of the incubator chamber with 70% ethanol or another appropriate disinfectant using lint-free sterile wipes. Pay special attention to corners and gaskets.
- **Reassemble the Interior:** Place the cleaned and dried interior components back into the incubator.

### Initiating the **ContraCon** Cycle:

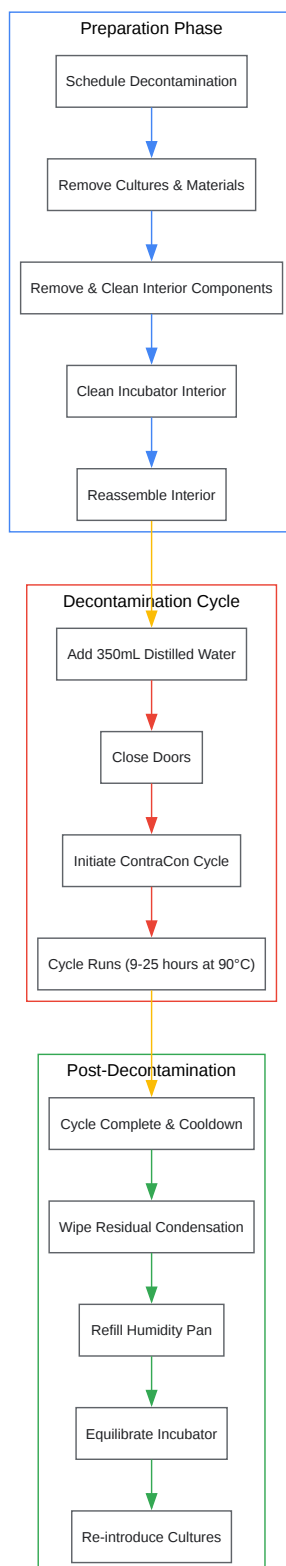
- **Add Water:** Pour 350 mL of sterile distilled or deionized water directly into the designated water reservoir at the bottom of the incubator chamber.
- **Close the Doors:** Securely close both the inner glass door and the outer door of the incubator.
- **Activate the **ContraCon** Cycle:** On the incubator's control panel, navigate to the decontamination cycle option, often labeled "**ContraCon**" or a similar symbol. Press the start button to initiate the cycle. An indicator light or message will confirm that the cycle has begun.
- **Do Not Open the Incubator:** Once the cycle has started, the incubator door will lock and should not be opened until the cycle is complete. The incubator will heat to 90°C, hold the temperature with high humidity for a prolonged period, and then cool down.

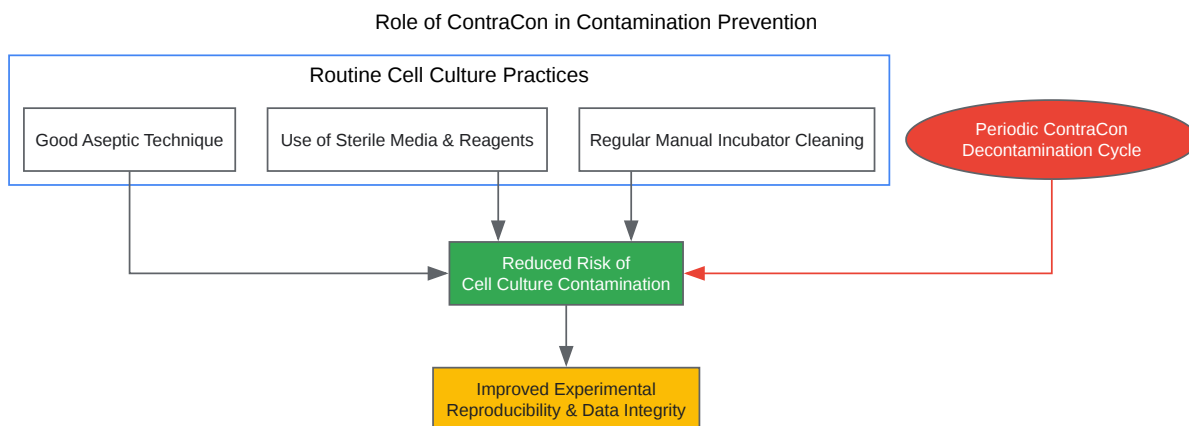
### Post-Decontamination:

- **Cycle Completion:** The incubator's display will indicate when the decontamination cycle is finished and the chamber has cooled to a safe temperature.
- **Prepare for Re-introduction of Cultures:** Wipe down the interior of the chamber with a sterile lint-free cloth to remove any residual condensation.
- **Refill Humidity Pan (if applicable):** If your cell culture requires humidification, fill the water pan with fresh sterile distilled or deionized water.
- **Equilibrate the Incubator:** Allow the incubator's temperature and CO<sub>2</sub> levels to stabilize to the desired setpoints for your cell cultures. This may take several hours.
- **Re-introduce Cultures:** Once the incubator environment has stabilized, you can safely return your cell cultures to the decontaminated incubator.

## Visualizations

## ContraCon Decontamination Workflow

[Click to download full resolution via product page](#)Caption: Workflow for **ContraCon** Decontamination.



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Caption: **ContraCon's** Role in Contamination Control.

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